

Application Notes and Protocols: 4-Amino-2-bromobenzoic Acid in Materials Science

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzoic acid

Cat. No.: B018961

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the versatile applications of **4-Amino-2-bromobenzoic acid** in materials science. This document details its use in the synthesis of advanced polymers, as a functional ligand in the development of metal-organic frameworks (MOFs), and its potential in the creation of novel electronic materials. The unique trifunctional nature of this molecule, featuring an amine group, a carboxylic acid group, and a bromine atom on an aromatic ring, makes it a valuable building block for creating materials with tailored properties.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-2-bromobenzoic acid** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol
Melting Point	198-200 °C
Appearance	White to light yellow crystalline powder
Solubility	Slightly soluble in water, soluble in polar organic solvents
CAS Number	2486-52-4

Application in Polymer Science: Conductive Polymers for Sensing

4-Amino-2-bromobenzoic acid can be utilized as a monomer for the synthesis of conductive polymers through electropolymerization. The resulting poly(**4-Amino-2-bromobenzoic acid**) films can be deposited on electrode surfaces to create electrochemical sensors with enhanced sensitivity and selectivity. The presence of the amino group facilitates polymerization, while the carboxylic acid and bromine functionalities can be used for further post-polymerization modifications.

Quantitative Data: Electrochemical Properties of a Poly(4-aminobenzoic acid)-based Sensor

The following table summarizes representative electrochemical data for a sensor fabricated with a polymer derived from an aminobenzoic acid monomer. While this data is for a closely related polymer, it provides an indication of the expected performance.

Parameter	Value
Effective Surface Area	Increased by a factor of ~10.5
Electron Transfer Resistance	Decreased by a factor of ~17.2
Limit of Detection (LOD)	2.3 - 3.0 nmol L ⁻¹

Experimental Protocol: Electropolymerization for Sensor Fabrication

This protocol describes the fabrication of a poly(**4-Amino-2-bromobenzoic acid**) modified electrode for sensing applications.

Materials:

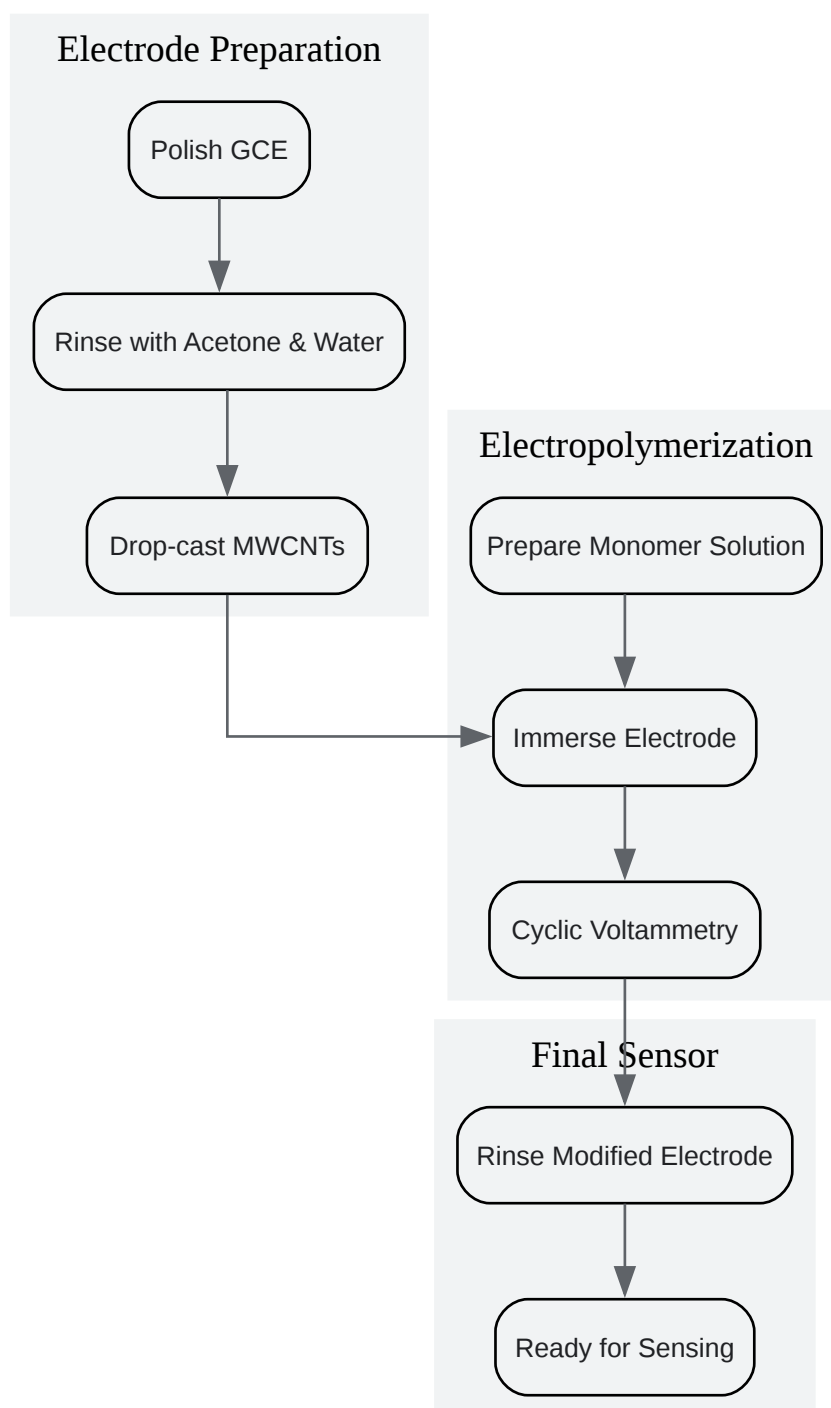
- **4-Amino-2-bromobenzoic acid**
- Glassy carbon electrode (GCE)
- Multi-walled carbon nanotubes (MWCNTs)
- Phosphate buffer solution (pH 7.0)
- Alumina slurry (0.05 μm)
- Acetone
- Distilled water
- Potentiostat/Galvanostat

Procedure:

- Electrode Preparation:
 - Polish the GCE with alumina slurry to a mirror finish.
 - Rinse with acetone and distilled water.
 - Disperse MWCNTs in a suitable solvent and drop-cast onto the GCE surface.
- Electropolymerization:
 - Prepare a 100 $\mu\text{mol L}^{-1}$ solution of **4-Amino-2-bromobenzoic acid** in phosphate buffer (pH 7.0).

- Immerse the prepared electrode in the monomer solution.
- Perform cyclic voltammetry by scanning the potential between -0.3 V and 1.5 V for 30 cycles at a scan rate of 100 mV s⁻¹.
- Sensor Conditioning:
 - After polymerization, rinse the modified electrode with distilled water to remove any unreacted monomer.
 - The electrode is now ready for use in electrochemical sensing experiments.

Diagram: Experimental Workflow for Sensor Fabrication



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Caption: Workflow for fabricating a poly(**4-Amino-2-bromobenzoic acid**) sensor.

Application in Metal-Organic Frameworks (MOFs)

4-Amino-2-bromobenzoic acid is a promising candidate for use as an organic linker in the synthesis of Metal-Organic Frameworks (MOFs). The carboxylic acid group can coordinate with metal ions to form the framework structure, while the amino and bromo groups can be used to tune the chemical and physical properties of the MOF, such as its porosity, stability, and catalytic activity. Amino-functionalized MOFs are particularly interesting for applications in gas storage and separation.

Quantitative Data: Properties of a Representative Amino-Functionalized MOF

The following table provides typical properties for a MOF synthesized with an amino-functionalized linker.

Parameter	Value
Surface Area (BET)	1000 - 4000 m ² /g
Pore Volume	0.5 - 2.0 cm ³ /g
Thermal Stability	Up to 350 °C
CO ₂ Adsorption Capacity	2 - 5 mmol/g (at 1 bar)

Experimental Protocol: Solvothermal Synthesis of a MOF

This protocol outlines a general procedure for the solvothermal synthesis of a MOF using **4-Amino-2-bromobenzoic acid** as the organic linker.

Materials:

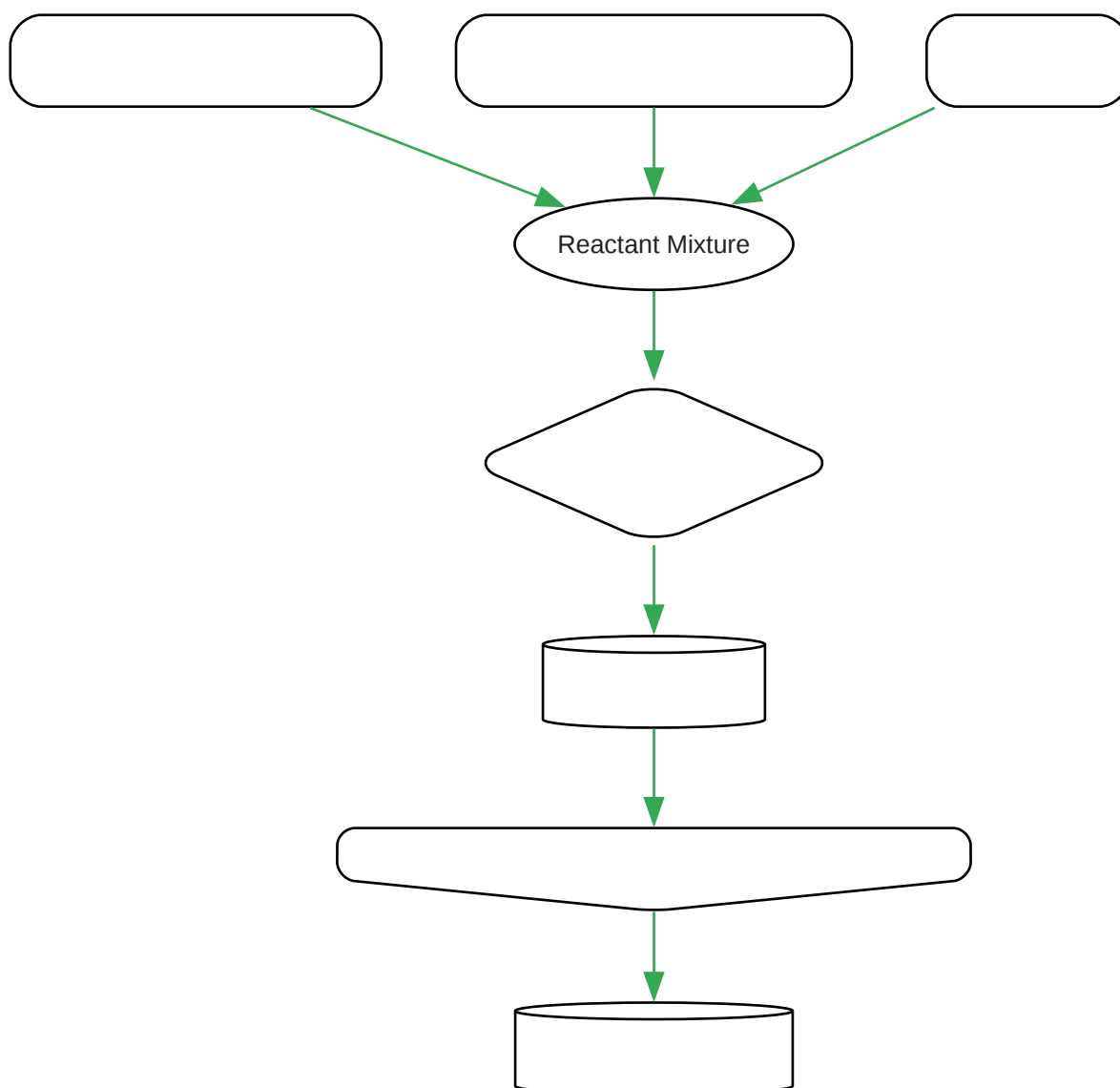
- **4-Amino-2-bromobenzoic acid**
- Metal salt (e.g., Zinc nitrate hexahydrate)
- N,N-Dimethylformamide (DMF)
- Ethanol

- Autoclave with Teflon liner

Procedure:

- Reactant Preparation:
 - Dissolve **4-Amino-2-bromobenzoic acid** and the metal salt in DMF in a glass vial.
- Solvothermal Reaction:
 - Seal the vial in a Teflon-lined stainless steel autoclave.
 - Heat the autoclave in an oven at a specified temperature (e.g., 100-150 °C) for 24-72 hours.
- Product Isolation and Activation:
 - Cool the autoclave to room temperature.
 - Collect the crystalline product by filtration.
 - Wash the crystals with fresh DMF and then with ethanol.
 - Activate the MOF by heating under vacuum to remove residual solvent from the pores.

Diagram: Logical Relationship in MOF Synthesis



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Caption: Key steps in the solvothermal synthesis of a MOF.

Potential in Electronic Materials

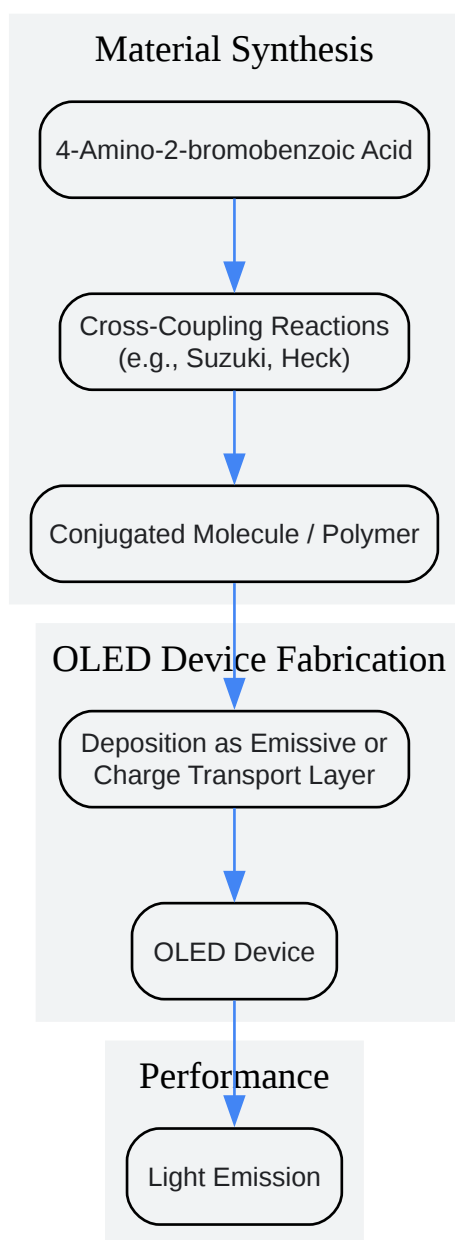
While specific applications of **4-Amino-2-bromobenzoic acid** in electronic materials are not yet widely reported, its structural features suggest potential for use in organic electronics. The extended π -system of the aromatic ring, combined with the electron-donating amino group and the electron-withdrawing carboxylic acid and bromine groups, can lead to interesting photophysical and electronic properties. It could serve as a building block for organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), or organic field-effect transistors

(OFETs). The bromine atom provides a reactive site for cross-coupling reactions to build larger conjugated systems.

Future Research Directions:

- **Synthesis of Conjugated Polymers:** Explore the use of **4-Amino-2-bromobenzoic acid** in polymerization reactions like Suzuki or Heck coupling to create well-defined conjugated polymers for electronic applications.
- **Development of Emissive Materials:** Investigate the synthesis of small molecules and coordination complexes incorporating **4-Amino-2-bromobenzoic acid** to study their luminescent properties for potential use in OLEDs.
- **Surface Functionalization:** Utilize **4-Amino-2-bromobenzoic acid** to functionalize semiconductor surfaces to tune their electronic properties and improve device performance.

Diagram: Potential Application Pathway in OLEDs



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Caption: Conceptual pathway for using **4-Amino-2-bromobenzoic acid** in OLEDs.

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